

# The Discovery and Isolation of Hordenine from Barley: A Technical Guide

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Compound of Interest		
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Audience: Researchers, Scientists, and Drug Development Professionals

### **Abstract**

Hordenine (N,N-dimethyltyramine) is a phenethylamine alkaloid found in high concentrations in germinated barley (Hordeum vulgare). First isolated from barley in 1906, its biosynthesis from L-tyrosine and its biological activities have been a subject of scientific inquiry for over a century. This technical guide provides an in-depth overview of the historical discovery, biosynthetic pathway, and methods for the extraction and isolation of hordenine from barley. It includes detailed experimental protocols, quantitative data on yields and physicochemical properties, and visualizations of its key signaling pathways, serving as a comprehensive resource for researchers in natural product chemistry, pharmacology, and drug development.

## **Introduction: A Tale of Two Discoveries**

The history of hordenine begins not with barley, but with a cactus. In 1894, German pharmacologist Arthur Heffter isolated an alkaloid from Anhalonium fissuratus (now Ariocarpus fissuratus), which he named "anhalin"[1][2]. Twelve years later, in 1906, E. Léger independently extracted a new alkaloid from the germinated sprouts of barley, naming it "hordenine" after the plant's genus, Hordeum[1][2]. It was not until 1919 that Ernst Späth demonstrated that anhalin and hordenine were, in fact, the identical chemical compound, with the name hordenine being retained[1].



Hordenine's presence is most significant in germinated barley, or malt, where its concentration increases substantially during the sprouting process. It is biosynthesized from the amino acid L-tyrosine through a series of enzymatic steps that occur primarily in the roots of the seedlings. Due to its prevalence in malt, hordenine is a natural constituent of beer. Pharmacologically, it is known to act as a selective agonist of the dopamine D2 receptor and an inhibitor of inflammatory signaling pathways, making it a molecule of interest for further research.

# **Biosynthesis of Hordenine in Barley**

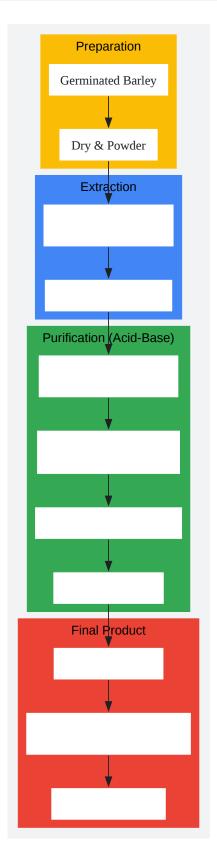
The biosynthetic pathway of hordenine in barley seedlings is a well-established process involving the decarboxylation and sequential N-methylation of L-tyrosine. The entire process is localized in the roots of the germinating plant. Seminal work in the 1950s by researchers including E. Leete and L. Marion elucidated this pathway using radiolabeled precursors to trace the metabolic fate of tyrosine.

#### The key steps are:

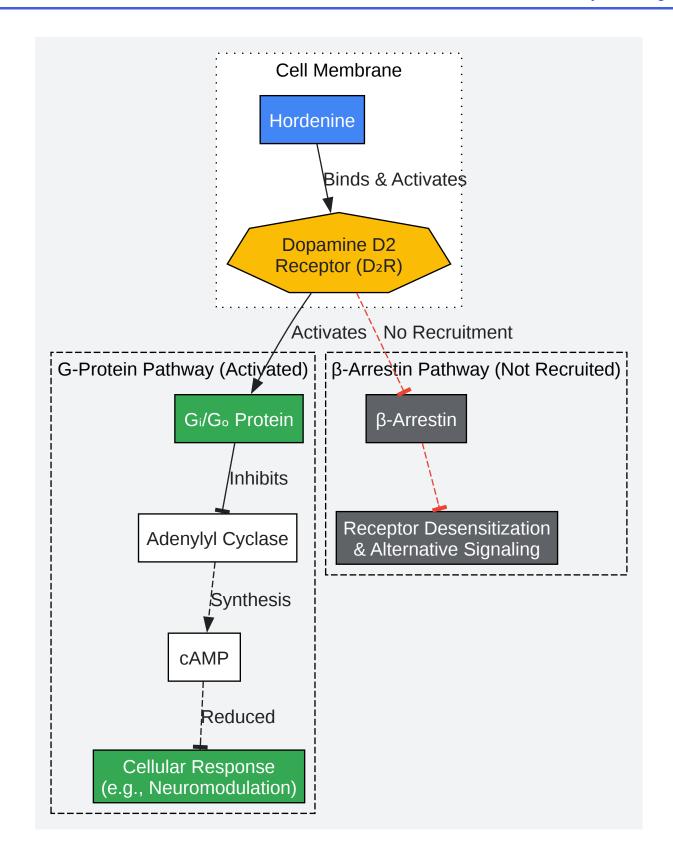
- Decarboxylation: L-Tyrosine is converted to tyramine by the enzyme tyrosine decarboxylase (TyDC).
- First N-methylation: Tyramine is methylated to form N-methyltyramine.
- Second N-methylation: N-methyltyramine is methylated again to yield the final product, hordenine.



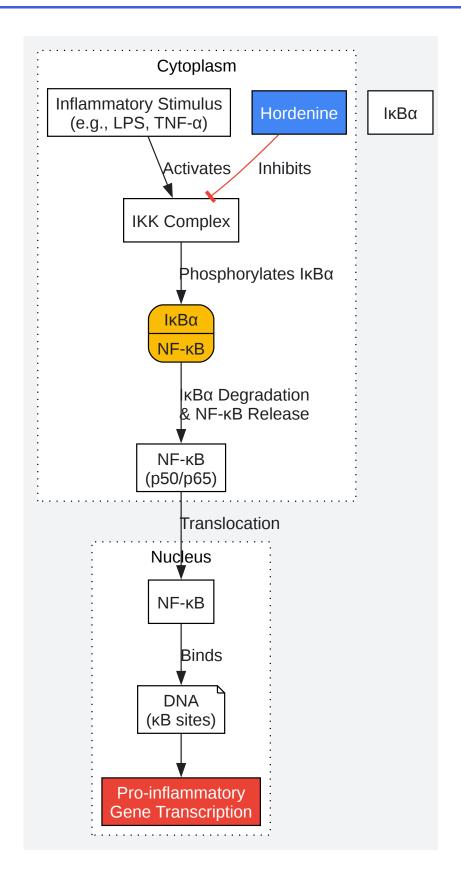












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## References

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